

Application Notes and Protocols for 1-[4-(Aminomethyl)phenyl]pyrrolidin-2-one

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Compound of Interest

1-[4-

Compound Name: (Aminomethyl)phenyl]pyrrolidin-2-one

Cat. No.: B1270635

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and laboratory use of **1-[4-(Aminomethyl)phenyl]pyrrolidin-2-one**. The information herein is compiled from safety data for structurally related compounds and general laboratory best practices, as specific data for this compound is limited.

Chemical and Physical Properties

Quantitative data for **1-[4-(Aminomethyl)phenyl]pyrrolidin-2-one** is not readily available. The following table summarizes known properties of related pyrrolidinone compounds to provide an estimate of characteristics.

| Property | Value (for related compounds) | Citation |
|---------------------------------|--|---------------------|
| Molecular Formula | C11H14N2O | [1] |
| Molecular Weight | 190.24 g/mol (base) / 226.70 g/mol (HCl salt) | [2] |
| Physical State | Likely a solid at room temperature. | [3] |
| Boiling Point | 189 - 190 °F / 87 - 88 °C (for Pyrrolidine) | |
| Density | 0.852 g/cm3 (at 77 °F / 25 °C for Pyrrolidine) | |
| Solubility | Soluble in water. | [3] |
| Partition Coefficient (log Pow) | 0.22 (at 77 °F / 25 °C for Pyrrolidine) | |

Safety and Hazard Information

As a specific Safety Data Sheet (SDS) for **1-[4-(Aminomethyl)phenyl]pyrrolidin-2-one** is not available, the hazard profile is inferred from related compounds like 1-Phenyl-2-pyrrolidinone and other pyrrolidine derivatives.[\[4\]](#)[\[5\]](#)

Potential Hazards:

- Skin Irritation: May cause skin irritation.[\[4\]](#)[\[5\]](#)
- Eye Irritation: May cause serious eye irritation.[\[4\]](#)[\[5\]](#)
- Respiratory Irritation: May cause respiratory irritation if inhaled.[\[4\]](#)[\[5\]](#)
- Harmful if Swallowed: Ingestion may be harmful.

Precautionary Measures:

- Use in a well-ventilated area, preferably under a chemical fume hood.[6]
- Wear appropriate Personal Protective Equipment (PPE), including safety goggles, gloves, and a lab coat.[7]
- Avoid breathing dust, fumes, or vapors.[7]
- Wash hands thoroughly after handling.[6]
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[6]
- Keep away from heat, sparks, and open flames.[6]

Handling and Storage Protocols

General Handling Workflow

The following diagram outlines the general workflow for handling **1-[4-(Aminomethyl)phenyl]pyrrolidin-2-one** powder in a laboratory setting.

General Workflow for Handling Chemical Powder

Don Personal Protective Equipment (PPE)
(Lab coat, gloves, safety glasses)

Work in a Ventilated Area
(e.g., Chemical Fume Hood)

Retrieve Compound from Storage

Allow to Equilibrate to Room Temperature

Weigh the Desired Amount

Dissolve in Appropriate Solvent

Properly Label the Solution

Return Stock Compound to Storage

Clean Work Area and Dispose of Waste

Remove PPE and Wash Hands

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Caption: General laboratory workflow for handling solid chemical compounds.

Storage Conditions

Proper storage is crucial to maintain the integrity of the compound.

| Parameter | Recommendation | Citation |
|-------------------|--|----------|
| Temperature | Store in a cool, dry place. Recommended storage at 2-8°C for long-term stability. | [8] |
| Atmosphere | Store under an inert atmosphere (e.g., argon or nitrogen) if possible, as some related compounds may be sensitive to air and moisture. | [3] |
| Container | Keep in a tightly sealed, light-resistant container to prevent degradation from light and moisture. | [3][6] |
| Incompatibilities | Avoid storage with strong oxidizing agents, strong acids, and strong bases. | [3][6] |

Experimental Protocols

Preparation of a Stock Solution

This protocol describes the preparation of a stock solution from the solid form of **1-[4-(Aminomethyl)phenyl]pyrrolidin-2-one** (or its hydrochloride salt).

Materials:

- **1-[4-(Aminomethyl)phenyl]pyrrolidin-2-one** (solid)
- Appropriate solvent (e.g., sterile, nuclease-free water, DMSO, or ethanol)
- Calibrated analytical balance

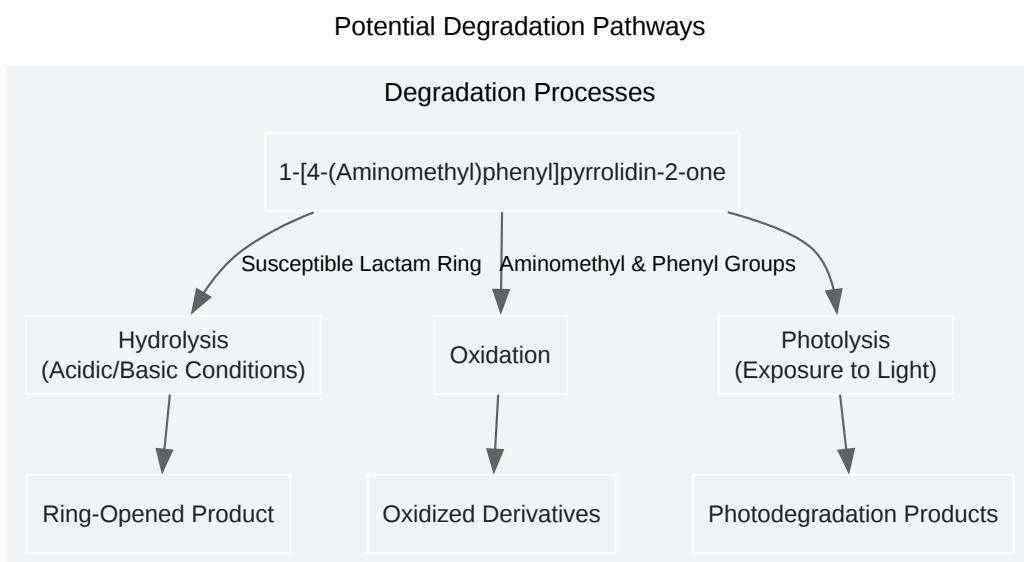
- Spatula
- Weighing paper or boat
- Volumetric flask
- Pipettes
- Vortex mixer or sonicator
- Sterile, light-protecting storage tubes

Procedure:

- Preparation: Ensure all glassware is clean and dry. Work in a chemical fume hood.
- Weighing: Tare the analytical balance with a clean weighing boat. Carefully weigh the desired mass of the compound.
- Transfer: Transfer the weighed compound into a volumetric flask of the appropriate size.
- Dissolution: Add a portion of the chosen solvent to the volumetric flask, approximately half of the final volume.
- Mixing: Gently swirl the flask to dissolve the compound. If necessary, use a vortex mixer or sonicator to aid dissolution.
- Final Volume: Once the solid is completely dissolved, add the solvent to the calibration mark on the volumetric flask.
- Homogenization: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Aliquoting and Storage: Aliquot the stock solution into smaller, clearly labeled, light-protecting tubes for storage at the recommended temperature (e.g., -20°C or -80°C) to minimize freeze-thaw cycles.

Potential Degradation Pathways

While specific stability studies on **1-[4-(Aminomethyl)phenyl]pyrrolidin-2-one** are not available, related pyrrolidinone structures can undergo degradation.^[9] Understanding these potential pathways is important for proper handling and experimental design.



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Caption: Potential degradation pathways for pyrrolidinone-containing compounds.

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References

- 1. (4R)-4-(aminomethyl)-1-phenylpyrrolidin-2-one | C11H14N2O | CID 40582786 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. fishersci.com [fishersci.com]
- 4. 1-Phenylpyrrolidin-2-one | C10H11NO | CID 78375 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 5. chemos.de [chemos.de]
- 6. fishersci.com [fishersci.com]
- 7. cpachem.com [cpachem.com]
- 8. chemscene.com [chemscene.com]
- 9. benchchem.com [benchchem.com]
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